

# Application Notes & Protocols: MK-7845 In Vitro Antiviral Activity Assays

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## Compound of Interest

Compound Name: MK-7845

Cat. No.: B12386714

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## Introduction

**MK-7845** is an experimental, orally bioavailable antiviral medication being investigated for the treatment of coronavirus infections, including COVID-19.[1] It functions as a novel, reversible covalent inhibitor of the main protease (Mpro or 3CLpro) found in a broad range of coronaviruses.[1][2][3] This viral enzyme is essential for processing viral polyproteins, a critical step in the virus's replication cycle.[1] The 3CLpro's unique cleavage site, which recognizes a glutamine residue, is not utilized by human proteases, making it a prime target for antiviral therapy.[1][3][4][5] **MK-7845** is distinguished by a unique difluorobutyl substituent that mimics the glutamine residue and interacts with the protease's active site.[1][4][5][6] In vitro studies have confirmed that **MK-7845** possesses potent, nanomolar activity against numerous SARS-CoV-2 variants and other coronaviruses like MERS-CoV.[1][2][6][7][8][9][10]

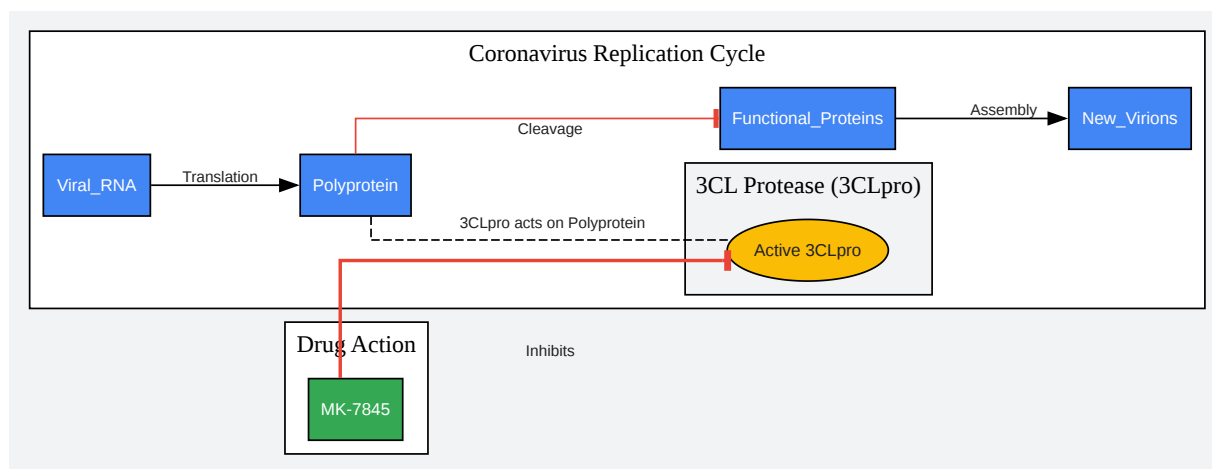
These application notes provide a summary of the in vitro antiviral activity of **MK-7845** and detailed protocols for key assays used to determine its efficacy.

## Data Presentation: In Vitro Antiviral Activity of MK-7845

The antiviral potency of **MK-7845** has been demonstrated across a panel of coronaviruses. The compound consistently exhibits nanomolar efficacy in various cell-based assays.

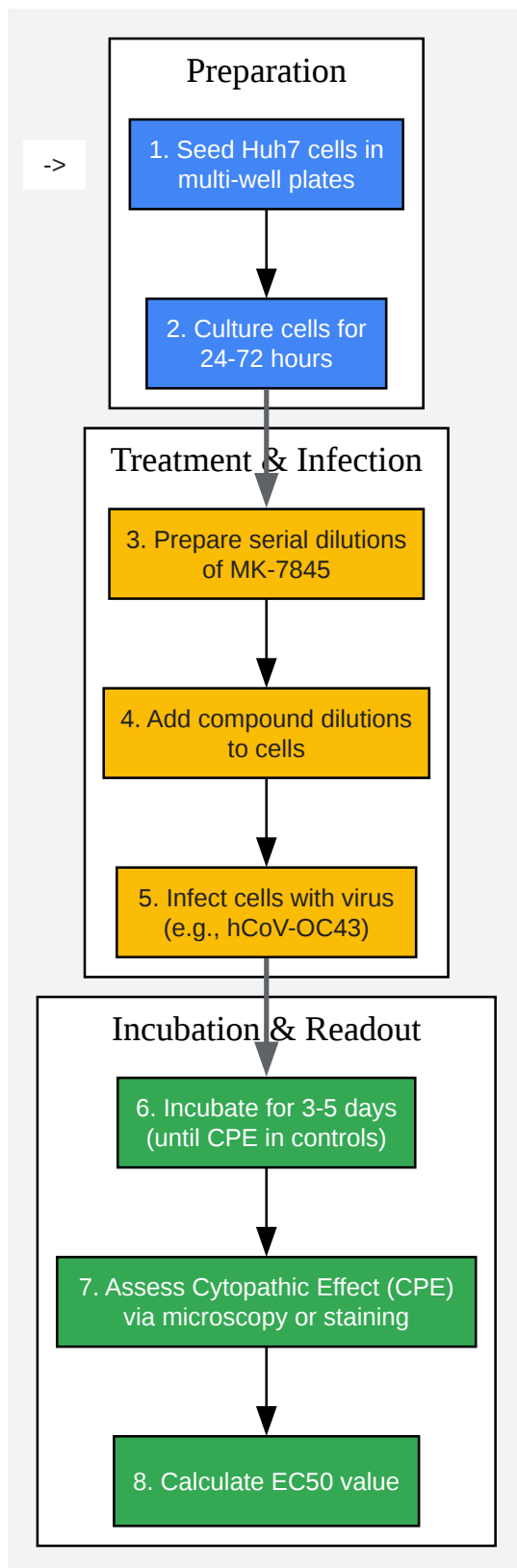
Virus Target	Assay Type	Cell Line	Potency (EC50/IC50)	Reference Compounds
SARS-CoV-2 (Multiple Variants)	Whole Cell-Based Assay	Vero E6 + TMPRSS2	Nanomolar	Remdesivir, Nirmatrelvir
MERS-CoV	Whole Cell-Based Assay	Vero E6 + TMPRSS2	Nanomolar	Remdesivir, Nirmatrelvir
hCoV-229E	Cytopathic Effect (CPE) Assay	Huh7	Not Specified	Not Specified
hCoV-OC43	Cytopathic Effect (CPE) Assay	Huh7	Not Specified	Not Specified
Coronavirus 3CLpro Enzymes	Enzymatic (FRET) Assay	N/A (Recombinant Enzyme)	Not Specified	Not Specified

## Mandatory Visualizations



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Caption: Mechanism of action for **MK-7845** targeting the viral 3CL protease.



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## References

- 1. MK-7845 - Wikipedia [en.wikipedia.org]
- 2. Novel Pan-Coronavirus 3CL Protease Inhibitor MK-7845: Biological and Pharmacological Profiling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Invention of MK-7845, a SARS-CoV-2 3CL Protease Inhibitor Employing a Novel Difluorinated Glutamine Mimic PMID: 38365209 | MedChemExpress [medchemexpress.eu]
- 4. cpcscientific.com [cpcscientific.com]
- 5. Collection - Invention of MK-7845, a SARS-CoV-2 3CL Protease Inhibitor Employing a Novel Difluorinated Glutamine Mimic - Journal of Medicinal Chemistry - Figshare [acs.figshare.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. preprints.org [preprints.org]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes & Protocols: MK-7845 In Vitro Antiviral Activity Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386714#mk-7845-in-vitro-antiviral-activity-assays]

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